

Navigating the Unknown: A Technical Guide to the Solubility of HCFC-132b

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1,2-Dichloro-1,1-difluoroethane**

Cat. No.: **B158981**

[Get Quote](#)

For Immediate Release

This technical guide addresses the solubility of **1,2-dichloro-1,1-difluoroethane** (HCFC-132b), a compound of interest for researchers and scientists in various fields. While extensive quantitative data on its solubility in a broad range of organic solvents is not readily available in public literature, this document provides a summary of its known physicochemical properties and outlines a standardized experimental protocol for determining its solubility. This guide is intended to serve as a foundational resource for professionals requiring this information for their work.

Physicochemical Properties of HCFC-132b

A compilation of the known physical and chemical properties of HCFC-132b is presented below. Understanding these properties is crucial for handling, modeling, and utilizing this compound in experimental settings.

Property	Value	Reference(s)
Molecular Formula	<chem>C2H2Cl2F2</chem>	[1]
Molar Mass	134.94 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Odorless	[2]
Boiling Point	46.8 °C at 760 mmHg	[1]
Melting Point	-101.2 °C	[1]
Density	1.4163 g/cm³ at 20 °C	[1]
Vapor Pressure	340.0 mmHg at 25 °C	[1]
Water Solubility	850 mg/L at 24 °C	[1]

Experimental Protocol for Determining Solubility

The following is a generalized protocol for determining the solubility of HCFC-132b in an organic solvent. This method is based on the gravimetric principle, a reliable and widely adopted technique for solubility measurements.

Objective: To determine the concentration of HCFC-132b in a saturated solution with a specific organic solvent at a constant temperature.

Materials:

- HCFC-132b
- Selected organic solvent(s) of high purity
- Analytical balance (± 0.0001 g)
- Constant temperature bath or incubator
- Glass vials with airtight seals

- Calibrated volumetric pipettes
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed, clean, and dry evaporating dishes

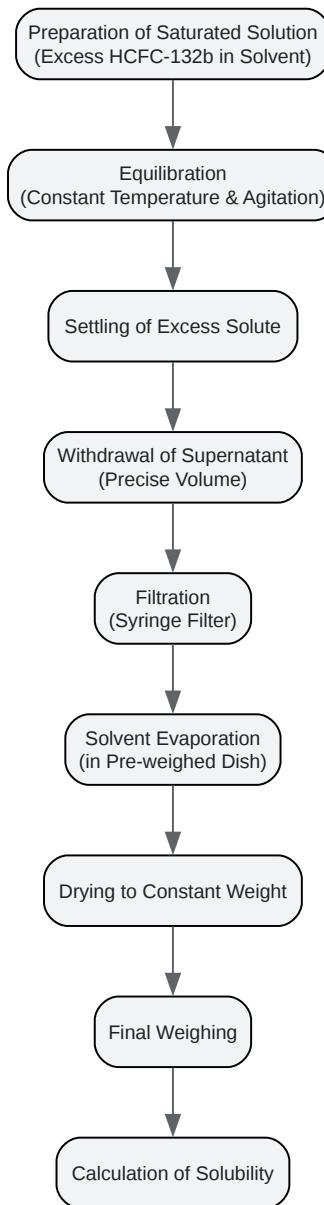
Procedure:

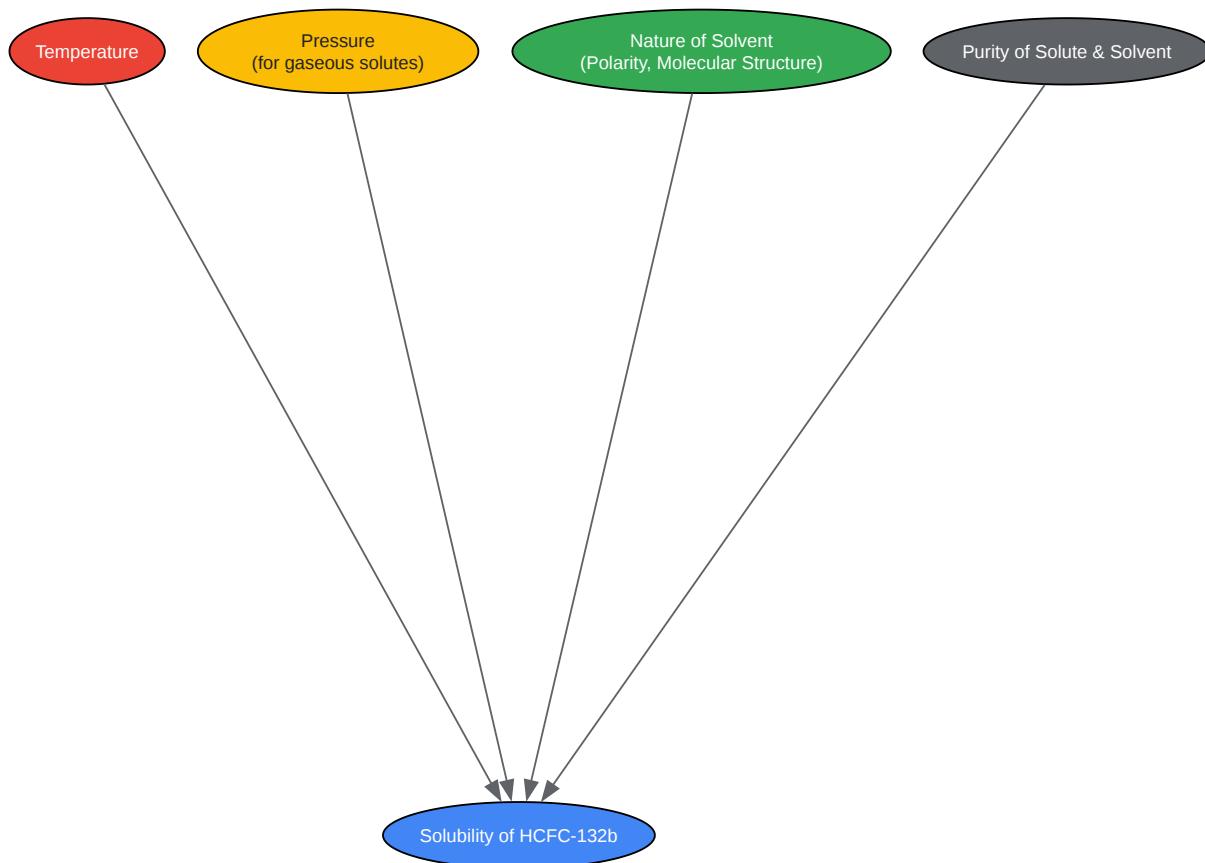
- Preparation of Saturated Solution:
 - Add an excess amount of HCFC-132b to a glass vial containing a known volume of the organic solvent.
 - Seal the vial tightly to prevent the evaporation of the solvent and the solute.
 - Place the vial in a constant temperature bath and agitate it for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved HCFC-132b is necessary to confirm saturation.
- Sample Withdrawal and Filtration:
 - Allow the vial to rest in the constant temperature environment for at least 2 hours to permit the excess solute to settle.
 - Carefully withdraw a precise volume (e.g., 1.00 mL) of the supernatant using a calibrated pipette.
 - Immediately filter the withdrawn sample through a syringe filter into a pre-weighed evaporating dish. This step is critical to remove any undissolved microparticles.
- Solvent Evaporation and Weighing:
 - Place the evaporating dish in a fume hood or a well-ventilated area to allow the organic solvent to evaporate completely. Gentle heating may be applied if the solvent's boiling point allows and does not affect the solute.
 - Once the solvent has evaporated, place the dish in a desiccator to cool to room temperature.

- Weigh the dish containing the dried HCFC-132b on an analytical balance.
- Repeat the drying and weighing steps until a constant mass is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved HCFC-132b by subtracting the initial weight of the empty dish from the final constant weight.
 - The solubility can then be expressed in various units, such as g/L or mol/L, by dividing the mass of the solute by the volume of the solvent sample withdrawn.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of HCFC-132b solubility using the gravimetric method.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2-Dichloro-1,1-difluoroethane | C2H2Cl2F2 | CID 15442 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 1,1-Dichloro-1,2-difluoroethane - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Navigating the Unknown: A Technical Guide to the Solubility of HCFC-132b]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158981#solubility-of-hcfc-132b-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com